

Best practices for handling and storing p-Ethoxyfluoroacetanilide

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Compound of Interest

Compound Name: *p*-Ethoxyfluoroacetanilide

Cat. No.: B15289587

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Technical Support Center: p-Ethoxyfluoroacetanilide

Welcome to the technical support center for **p-Ethoxyfluoroacetanilide**. This guide provides essential information for researchers, scientists, and drug development professionals on the best practices for handling, storing, and troubleshooting common issues encountered during experiments with this compound.

Disclaimer

Specific safety and handling data for **p-Ethoxyfluoroacetanilide** is limited. The following guidelines are based on best practices for structurally similar compounds, such as acetanilides and other fluorinated organic compounds.^[1] Always consult the specific Safety Data Sheet (SDS) provided by your supplier and perform a thorough risk assessment before use.

Frequently Asked Questions (FAQs)

Q1: What is **p-Ethoxyfluoroacetanilide**?

A1: **p-Ethoxyfluoroacetanilide**, with the molecular formula C₁₀H₁₂FNO₂, is a chemical compound that belongs to the acetanilide class.^[2] Its structure includes an ethoxy group and a fluorine atom, which influence its chemical properties.

Q2: What are the primary hazards associated with **p-Ethoxyfluoroacetanilide**?

A2: Based on data for similar compounds, **p-Ethoxyfluoroacetanilide** may be harmful if swallowed, cause skin and eye irritation, and may cause respiratory irritation.[3][4][5] Inhalation of dust should be avoided.[4][5]

Q3: What personal protective equipment (PPE) should be worn when handling this compound?

A3: Appropriate PPE includes safety glasses or goggles, chemical-resistant gloves (such as nitrile rubber), and a lab coat.[3] If there is a risk of generating dust, use a NIOSH-approved respirator.[4]

Q4: How should I store **p-Ethoxyfluoroacetanilide**?

A4: Store the compound in a tightly closed container in a cool, dry, and well-ventilated area.[3][5] It should be stored away from incompatible materials such as strong bases and strong oxidizers.[4]

Q5: What should I do in case of a spill?

A5: For small spills, you can use appropriate tools to place the spilled solid into a suitable waste disposal container.[5] For larger spills, use a shovel to put the material into a convenient waste disposal container.[5] Ensure the area is well-ventilated and avoid generating dust.[4] Finish cleaning by spreading water on the contaminated surface and dispose of it according to local regulations.[5]

Troubleshooting Guide

Issue	Possible Cause	Troubleshooting Steps
Compound appears discolored or degraded	Improper storage (exposure to light, moisture, or incompatible materials)	- Verify the storage conditions against the recommended guidelines (cool, dry, dark, and tightly sealed). - Check for any potential contamination from shared lab equipment. - If degradation is suspected, it is recommended to use a fresh batch of the compound for sensitive experiments.
Inconsistent experimental results	Impurities in the compound or degradation	- Confirm the purity of the compound using analytical techniques such as NMR or mass spectrometry. - Ensure the compound has been stored correctly to prevent degradation. - Use a fresh, unopened container of the compound to rule out contamination.
Difficulty dissolving the compound	Incorrect solvent or temperature	- Based on data for the related compound acetanilide, it is slightly soluble in water and very soluble in ethanol and acetone.[6] - Gentle heating may aid dissolution, but be mindful of the compound's melting point and potential for degradation at higher temperatures.

Physical and Chemical Properties

The following table summarizes key physical and chemical data for **p-Ethoxyfluoroacetanilide** and the related compound, Acetanilide.

Property	p-Ethoxyfluoroacetanilide	Acetanilide (for comparison)
Molecular Formula	C ₁₀ H ₁₂ FNO ₂ [2]	C ₈ H ₉ NO[6]
Molecular Weight	197.21 g/mol [2]	135.16 g/mol [6]
Appearance	White solid (based on similar compounds)[3][7]	White, shining crystalline leaflets or white crystalline powder[6]
Melting Point	111 - 115 °C[7]	113 - 115 °C
Boiling Point	304 °C @ 760 mmHg[7]	304 °C
Flash Point	173 °C[7]	Not Available
Autoignition Temperature	545 °C[7]	Not Available

Experimental Protocols

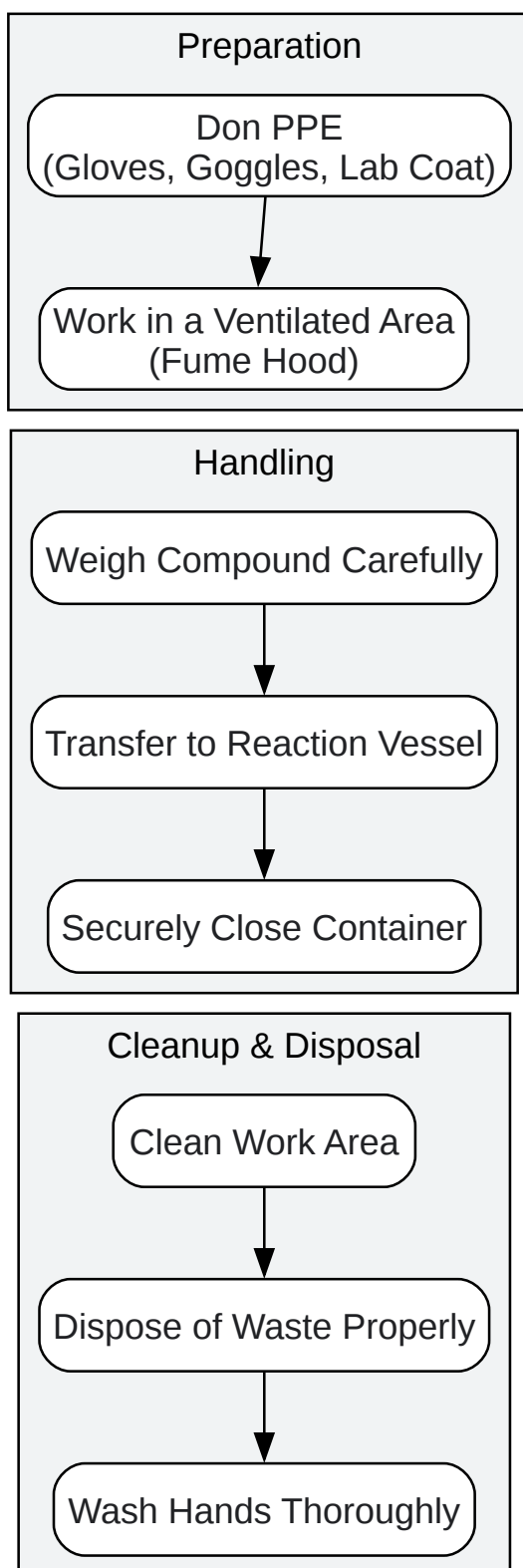
General Handling and Weighing Protocol

- **Preparation:** Before handling, ensure you are in a well-ventilated area, preferably a fume hood. Wear all required personal protective equipment (PPE), including safety glasses, a lab coat, and nitrile gloves.
- **Weighing:** Use a clean, dry spatula and a tared weigh boat on an analytical balance. Handle the container and spatula carefully to avoid generating dust.
- **Transfer:** After weighing the desired amount, securely close the primary container. Transfer the weighed compound to your reaction vessel.
- **Cleaning:** Clean any residual dust from the balance and surrounding area with a damp cloth. Dispose of the weigh boat and any contaminated cleaning materials in a designated chemical waste container.

- Decontamination: Wash your hands thoroughly with soap and water after handling the compound.

Visual Guides

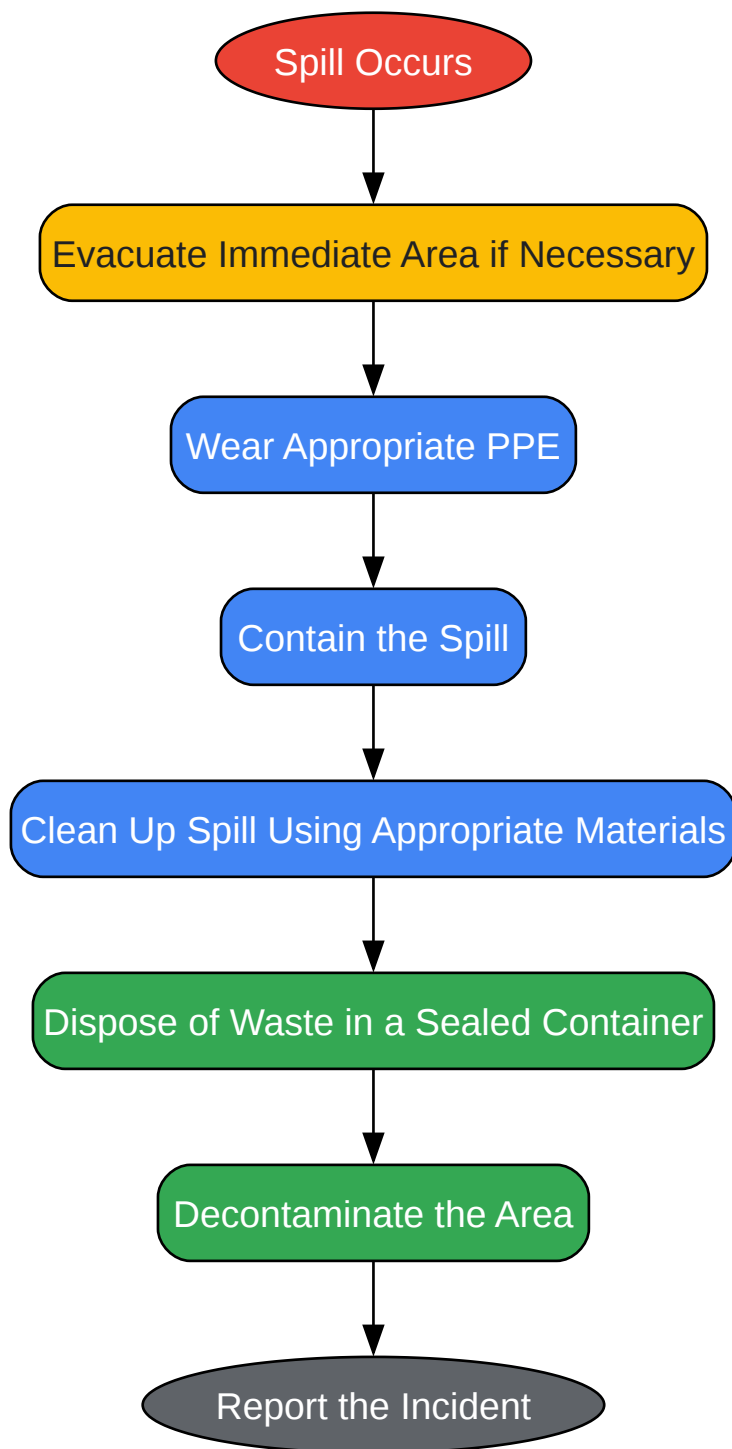
Safe Handling Workflow



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Caption: A workflow diagram illustrating the key steps for the safe handling of **p-Ethoxyfluoroacetanilide**.

Emergency Response for Spills



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Caption: A logical flow diagram for responding to a chemical spill of **p-Ethoxyfluoroacetanilide**.

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